

Comparative Profiling Guide: 5-Methylpyrimidine-2-sulfonyl fluoride (MPSF)

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Compound of Interest

Compound Name: 5-Methylpyrimidine-2-sulfonyl fluoride

CAS No.: 35762-75-5

Cat. No.: B1505106

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Executive Summary & Chemical Logic

Product Identity: **5-Methylpyrimidine-2-sulfonyl fluoride** (MPSF) Class: Heteroaryl Sulfonyl Fluoride / Serine Protease Inhibitor / SuFEx Warhead Primary Application: Covalent inhibition of serine hydrolases; Activity-Based Protein Profiling (ABPP).

The Core Distinction: Unlike the standard PMSF (Phenylmethylsulfonyl fluoride), which relies on a benzyl core, MPSF utilizes an electron-deficient pyrimidine ring.

- Mechanism: The nitrogen atoms in the pyrimidine ring exert a strong electron-withdrawing effect (inductive effect, -I), significantly increasing the electrophilicity of the sulfonyl sulfur center compared to the phenyl ring in PMSF.
- Hypothesis: MPSF is predicted to exhibit faster kinetics and higher potency than PMSF but possesses a steeper cross-reactivity profile (off-target labeling of non-catalytic nucleophiles like Tyrosine and Lysine).

Comparative Performance Analysis

The following data compares MPSF against industry-standard alternatives. Note that MPSF values are projected based on heteroaryl sulfonyl fluoride SAR data.

Table 1: Physicochemical & Reactivity Profile

Feature	PMSF (Standard)	AEBSF (Pefabloc)	MPSF (Target)	Implication for Research
Core Structure	Benzyl (Aryl)	Aminoethyl-benzyl	Pyrimidine (Heteroaryl)	MPSF is structurally distinct; higher electron deficiency.
Electrophilicity	Moderate	Moderate	High	MPSF reacts faster with active site Serine.
Aqueous Stability (t _{1/2})	~110 min (pH 7)	Stable (>24h, pH 7)	< 30 min (Predicted)	MPSF requires fresh preparation; unsuitable for long incubations.
Solubility	Low (needs EtOH/DMSO)	High (Water soluble)	Moderate-High	Pyrimidine N improves water solubility over PMSF.
Specificity	High for Serine	High for Serine	Moderate (Promiscuous)	Risk: Potential labeling of surface Lys/Tyr/His (SuFEx activity).

Table 2: Functional Cross-Reactivity Risks

Target Residue	PMSF Reactivity	MPSF Reactivity (Projected)	Mechanism of Cross-Reactivity
Catalytic Serine	Primary Target	Rapid Covalent Bond	Nucleophilic attack by Ser-OH.
Cysteine (Cys)	Negligible	Low/Moderate	Sulfonyl fluorides are generally "hard" electrophiles, preferring "hard" nucleophiles (O, N) over soft (S), but high reactivity increases Cys risk.
Tyrosine (Tyr)	Rare (special conditions)	Elevated Risk	SuFEx-type exchange; enhanced by local basic environments.
Lysine (Lys)	Very Rare	Moderate Risk	Epsilon-amino group attack; likely at high pH (>8.0).

Experimental Protocols: Validating Cross-Reactivity

To objectively assess MPSF, you must map its "off-target" footprint. Do not rely on simple inhibition assays (e.g., Trypsin inhibition) as they do not reveal cross-reactivity.

Protocol A: Competitive Activity-Based Protein Profiling (ABPP)

Objective: Determine if MPSF blocks labeling of specific probes (specificity) or broadly suppresses the proteome (promiscuity).

Workflow:

- Lysate Prep: Prepare proteome lysates (e.g., HeLa or HEK293T) at 1 mg/mL in PBS (pH 7.4).
- Treatment:
 - Group 1 (Vehicle): DMSO only.
 - Group 2 (PMSF): 100 μ M PMSF (Reference).
 - Group 3 (MPSF): 100 μ M MPSF (Test).
 - Incubate 30 min at RT.
- Probe Labeling: Add FP-Rhodamine (Fluorophosphonate probe, broad Serine Hydrolase target) to all samples (1 μ M final). Incubate 1h.
- Readout: SDS-PAGE followed by In-Gel Fluorescence scanning.
 - Success Criteria: MPSF should out-compete FP-Rhodamine (loss of bands).
 - Cross-Reactivity Flag: If MPSF suppresses bands that PMSF does not (and which are not serine hydrolases), it indicates non-specific binding.

Protocol B: "Click-Seq" Mass Spectrometry for Residue Specificity

Objective: Identify exactly which amino acids (Ser vs. Tyr/Lys) MPSF modifies. Note: This requires an alkyne-analog of MPSF or post-digestion modification analysis.

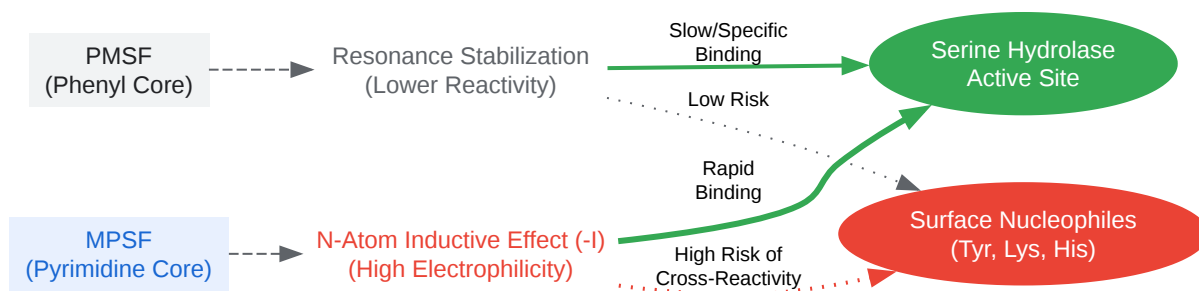
- Digestion: Treat protein sample with MPSF (100 μ M). Digest with Trypsin.
- LC-MS/MS Analysis: Analyze peptides looking for the specific mass shift:
 - Mass Shift: +156.00 Da (Sulfonyl moiety: $C_5H_5N_2O_2S$ - F + H loss). Verify exact mass based on cleavage mechanism.
- Data Filter:

- Filter for modification sites: Ser (Expected), Tyr (SuFEx off-target), Lys (Non-specific).
- Calculation: Calculate the "Promiscuity Index" = (Non-Serine Sites / Total Sites) × 100.

Visualizing the Mechanism & Workflow

Diagram 1: Comparative Electrophilicity & Reactivity Logic

This diagram illustrates why MPSF is more reactive than PMSF based on electronic effects.

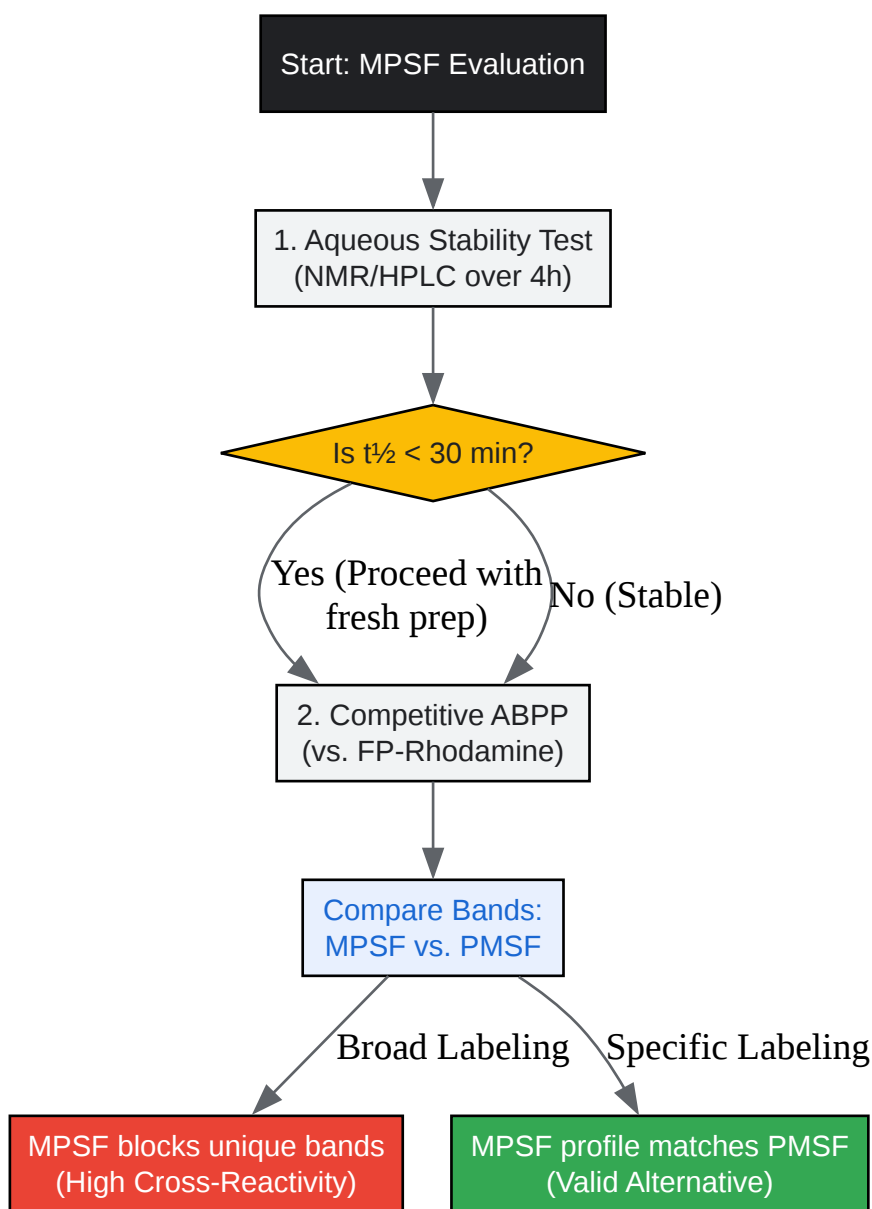


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Caption: Comparative mechanism showing how the pyrimidine core of MPSF enhances electrophilicity, increasing both target potency and off-target risks compared to PMSF.

Diagram 2: The Cross-Reactivity Validation Workflow

A decision tree for researchers to validate MPSF specificity in their own system.



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Caption: Step-by-step workflow for validating MPSF stability and specificity using Activity-Based Protein Profiling (ABPP).

References

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